

1,2-Epoxyhexane material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: 1,2-Epoxyhexane

Cat. No.: B074757

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An In-depth Technical Guide to the Material Safety of **1,2-Epoxyhexane**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety information for **1,2-Epoxyhexane** (CAS Number: 1436-34-6), a vital reagent and intermediate in organic synthesis and pharmaceutical development.^[1] Adherence to strict safety protocols is imperative when handling this compound due to its hazardous properties. This guide synthesizes critical data from material safety data sheets (MSDS) and presents it in a clear and accessible format to ensure safe laboratory practices.

Chemical Identification

1,2-Epoxyhexane is a colorless liquid.^{[1][2][3]} It is also known by several synonyms, including 1,2-Hexene oxide and n-Butyloxirane.^{[2][3][4]}

Identifier	Value
CAS Number	1436-34-6[2][3][4][5][6][7]
EC Number	215-864-6[3][5][6][7]
Molecular Formula	C ₆ H ₁₂ O[2][3][5][6][7][8]
Molecular Weight	100.16 g/mol [2][3][5][6][7]
UN Number	1993[3]

Physical and Chemical Properties

Understanding the physical and chemical properties of **1,2-Epoxyhexane** is fundamental to its safe handling and storage. It is a highly flammable liquid and vapor.[3][9][7][8][10][11][12]

Property	Value
Appearance	Colorless liquid[1][2][3]
Boiling Point	118-120 °C[1][2][3][4][6][13]
Density	0.831 - 0.833 g/mL at 20-25 °C[2][6][13]
Flash Point	15 °C (59 °F)[3][4][7]
Refractive Index	1.406[3][6][13]
Solubility	Difficult to mix with water; soluble in many organic solvents[2]

Hazard Identification and Classification

1,2-Epoxyhexane is classified as a hazardous chemical.[4] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for understanding its potential dangers.

Hazard Class	GHS Category
Flammable Liquids	Category 2[4][7][8]
Acute Toxicity, Oral	Category 4[7][8]
Skin Irritation	Category 2[7][8]
Eye Irritation	Category 2[7][8]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)[4][7][8]
Carcinogenicity	Suspected of causing cancer[10]

Hazard Statements (H-phrases):

- H225: Highly flammable liquid and vapour.[7][8][10][11][12]
- H302: Harmful if swallowed.[7][8][10][11][12]
- H315: Causes skin irritation.[3][7][8][10]
- H317: May cause an allergic skin reaction.[10]
- H319: Causes serious eye irritation.[3][7][8][10]
- H335: May cause respiratory irritation.[3][7][10]
- H351: Suspected of causing cancer.[10]

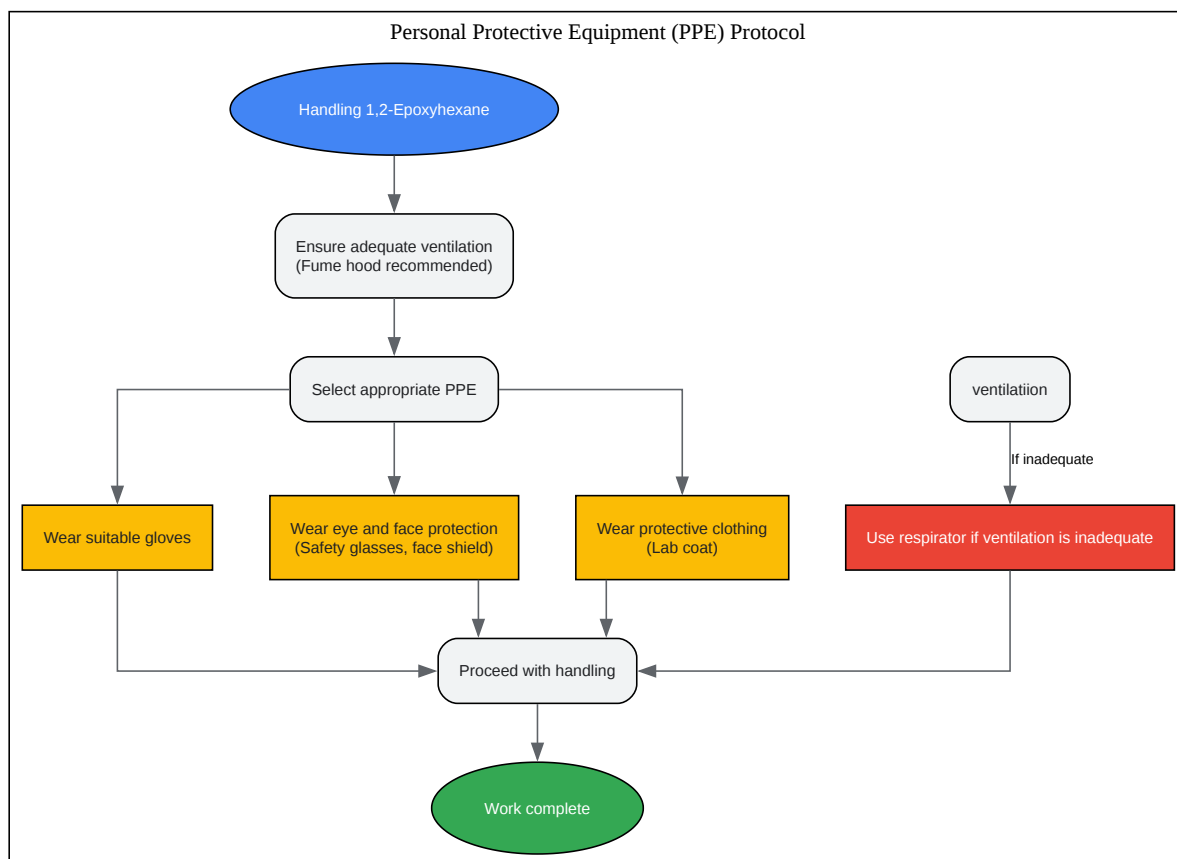
Signal Word: Danger[7][8]

Experimental Protocols: Safety and Handling

While detailed toxicological experimental protocols are not available in standard MSDS, the following protocols for safe handling, storage, and emergency response are mandated.

Personal Protective Equipment (PPE) and Engineering Controls

A risk assessment should be conducted before handling **1,2-Epoxyhexane** to determine the appropriate PPE.



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Caption: Personal Protective Equipment (PPE) workflow for handling **1,2-Epoxyhexane**.

Handling and Storage

- Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[10\]](#)
- Do not breathe vapors or mist.[\[4\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[10\]](#)[\[11\]](#) No smoking.[\[3\]](#)[\[5\]](#)[\[10\]](#)[\[11\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[4\]](#)[\[5\]](#)[\[10\]](#)
- Take precautionary measures against static discharge.[\[3\]](#)[\[4\]](#)[\[11\]](#) Ground and bond containers and receiving equipment.[\[4\]](#)[\[5\]](#)[\[10\]](#)[\[11\]](#)
- Store in a cool, dry, and well-ventilated area in a tightly closed container.[\[5\]](#)[\[10\]](#)[\[11\]](#)
Recommended storage temperature is 2-8°C.[\[2\]](#)[\[6\]](#)[\[13\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

Emergency Procedures

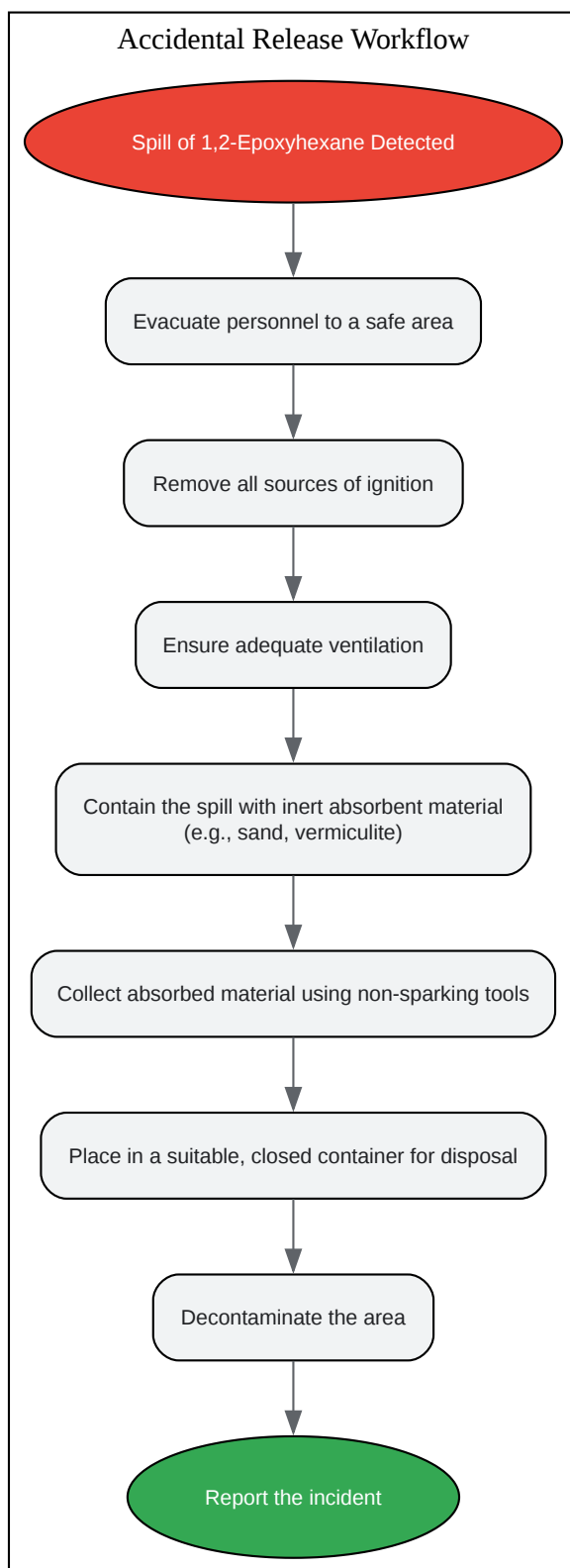
In the event of exposure or a spill, immediate and appropriate action is crucial.

First-Aid Measures

Exposure Route	First-Aid Protocol
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[4] Seek medical attention.[3][10]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[4][10] Seek medical attention if irritation occurs.[10]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician or poison control center immediately.[4][5]

Accidental Release Measures

A clear workflow should be followed to manage spills effectively.



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Caption: Workflow for responding to an accidental release of **1,2-Epoxyhexane**.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Specific Hazards: The liquid and vapor are highly flammable.[10] Vapors may travel to a source of ignition and flash back. Containers may explode when heated.[10]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[5]

Toxicological Information

While comprehensive toxicological studies require access to specialized databases, the GHS classification indicates that **1,2-Epoxyhexane** is harmful if swallowed and causes skin, eye, and respiratory irritation.[3][8][10] It is also suspected of causing cancer.[10] The primary target organ for single-exposure toxicity is the respiratory system.[4][7]

Disposal Considerations

Dispose of **1,2-Epoxyhexane** and its container as hazardous waste in accordance with local, regional, and national regulations.[3] Do not allow the product to enter drains.[5]

This guide is intended to provide essential safety information for trained professionals. Always refer to the most current and complete Safety Data Sheet (SDS) from the supplier before handling **1,2-Epoxyhexane**.

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